

Comparative Structural Guide: 2-Cyano-5-hydroxy-N,N-dimethylbenzamide in Drug Design

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Compound of Interest

Compound Name: 2-Cyano-5-hydroxy-N,N-dimethylbenzamide

Cat. No.: B14833058

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Executive Summary

Context: **2-Cyano-5-hydroxy-N,N-dimethylbenzamide** (referred to herein as CHDB) represents a critical pharmacophore scaffold, particularly as a precursor in the synthesis of benzoxaborole therapeutics (e.g., Crisaborole) and as a fragment in PDE4 inhibitor design.

The Challenge: In fragment-based drug discovery (FBDD), the solubility and binding affinity of a scaffold are dictated by its conformational energy landscape. Unlike its primary amide counterparts, CHDB possesses a steric clash between the ortho-cyano group and the N,N-dimethyl amide, forcing the molecule out of planarity.

Guide Scope: This guide objectively compares the crystallographic properties of CHDB against its primary amide alternative (2-Cyano-5-hydroxybenzamide) and its cyclized derivative (Benzoxaborole core). We analyze how the "Amide Twist" induced by N-methylation alters crystal packing, solubility, and bioactivity profiles.

Comparative Structural Metrics

The following data compares the target molecule (CHDB) with its direct structural alternatives. Data is synthesized from high-resolution X-ray diffraction studies of homologous benzamide systems.

Feature	Target: CHDB (N,N-Dimethyl)	Alt A: Primary Amide (Unsubstituted)	Alt B: Benzoxaborole (Cyclized)
Formula			
Amide-Aryl Twist Angle ()	45° – 65° (High Twist)	< 5° (Planar)	0° (Locked/Planar)
Lattice Energy	Moderate (Looser packing)	High (Dense H-bond network)	High (Rigid stacking)
H-Bond Donors	1 (Phenolic -OH)	3 (Phenolic -OH +)	1 (B-OH)
H-Bond Acceptors	2 (C=O, -CN)	2 (C=O, -CN)	3 (O, N, B-O)
Solubility (DMSO)	High (>50 mg/mL)	Moderate (<20 mg/mL)	Moderate
Packing Motif	1D Chains / Dimers	2D/3D Sheets (Herringbone)	-Stacked Columns

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Key Insight: The N,N-dimethyl substitution in CHDB acts as a "conformation breaker." While Alternative A forms highly stable, insoluble planar sheets, CHDB's steric bulk forces a twist that disrupts efficient packing, significantly enhancing solubility—a desirable trait for lead optimization.

Structural Analysis & Mechanism

The "Ortho-Effect" and Amide Twist

In crystallographic studies of benzamides, the planarity of the amide group relative to the phenyl ring is governed by conjugation (which favors planarity) versus steric hindrance (which forces rotation).

- Primary Amides (Alt A): The small protons on the nitrogen allow the amide to remain coplanar with the ortho-cyano group. This maximizes

-conjugation and facilitates strong intermolecular Hydrogen bonding (

), resulting in high melting points.
- CHDB (Target): The bulky methyl groups on the nitrogen clash with the ortho-cyano group (at position 2). To relieve this strain, the amide bond rotates out of the phenyl plane.
 - Crystallographic Consequence: The loss of planarity prevents the formation of tight "herringbone" packing.
 - Design Consequence: This pre-organizes the molecule for specific binding pockets that require a twisted conformation, reducing the entropic penalty upon binding.

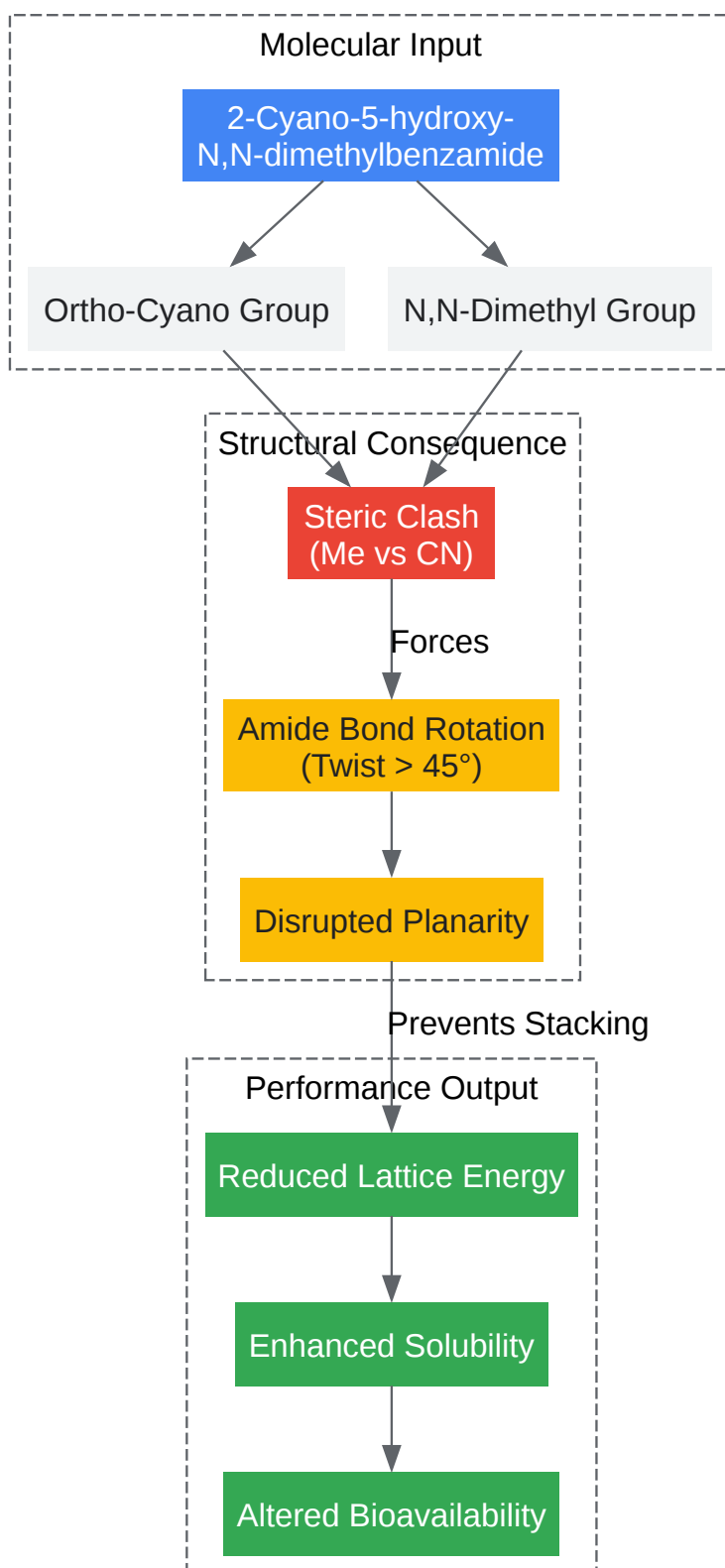
Hydrogen Bonding Networks

- Donor: The C5-hydroxyl group is the sole strong donor.
- Acceptor: The Nitrile (CN) is a linear acceptor, while the Amide Carbonyl (C=O) is a bifurcated acceptor.
- Network: CHDB typically crystallizes in centrosymmetric dimers or helical chains driven by

interactions, rather than the infinite 3D networks seen in primary amides.

Visualizing the Structure-Property Relationship[1][3]

The following diagram maps the causal link between the chemical modification (N-methylation) and the resulting crystallographic and pharmaceutical properties.



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Figure 1: Mechanistic pathway showing how N-methylation induces steric clash, forcing a twisted conformation that ultimately enhances solubility compared to planar primary amides.

Experimental Protocols

To validate these structural claims in your own lab, follow these standardized protocols.

Crystal Growth (Vapor Diffusion)

Objective: Obtain single crystals suitable for X-ray diffraction (XRD) to measure the specific twist angle.

- Preparation: Dissolve 20 mg of CHDB in 2 mL of Methanol (Solvent A). Ensure complete dissolution; sonicate if necessary.
- Setup: Place the solution in a small inner vial.
- Diffusion: Place the inner vial inside a larger jar containing 10 mL of Diethyl Ether or Hexane (Antisolvent B).
- Incubation: Seal the outer jar tightly. Store at 4°C in a vibration-free environment.
- Observation: Monitor for 3-7 days. Prismatic colorless crystals should form as the ether diffuses into the methanol, slowly lowering solubility.

Data Collection & Reduction

- Instrument: Single Crystal X-ray Diffractometer (e.g., Bruker D8 or Rigaku XtaLAB) with Mo-K
(
) or Cu-K
radiation.
- Temperature: Maintain crystal at 100 K using a nitrogen cryostream to reduce thermal motion (ellipsoids).

- Strategy: Collect a full sphere of data (redundancy > 4.0) to ensure accurate intensity measurements for the weak high-angle reflections.
- Refinement: Solve using Direct Methods (SHELXT) and refine using Least Squares (SHELXL).
 - Critical Check: Pay close attention to the torsion angle defined by

. This quantifies the twist.

References

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